

Step-by-step protocol for using Entellan mounting medium.

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Compound of Interest

Compound Name: Entellan

Cat. No.: B012768

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Application Notes and Protocol: Entellan Mounting Medium

Introduction

Entellan™ is a rapid, anhydrous mounting medium widely used in microscopy for the permanent preservation of stained biological specimens.[1] Composed of a solution of polymers, typically mixed acrylates, dissolved in either xylene or toluene, **Entellan™** creates a durable, transparent film that secures the coverslip to the microscope slide.[1] Its primary function is to provide a medium with a refractive index closely matching that of glass and the fixed tissue, thereby minimizing light scattering and enhancing image clarity.[2][3] As a water-free medium, it is essential that specimens are thoroughly dehydrated and cleared, preferably with the same solvent used in the **Entellan™** formulation, prior to mounting to prevent turbidity. [1][4][5]

Properties of Entellan Mounting Medium

The physical properties of **Entellan** are critical for its performance in microscopy. The refractive index is optimized to be similar to glass, while its viscosity allows for easy application and rapid drying.

Property	Value (Xylene-Based)	Value (Toluene-Based)	Significance
Refractive Index (n 20/D)	1.490 - 1.500[1]	1.492 - 1.500[4]	Ensures optical clarity by matching the refractive index of glass (~1.52) and fixed tissue (~1.53).[2]
Viscosity (at 20°C)	250 - 600 mPa·s ("Entellan new")[6]	60 - 100 mPa·s[4]	Affects handling and application; lower viscosity allows for faster spreading.
Density (at 20°C/4°C)	0.94 - 0.96 g/cm³[1][6]	0.925 - 0.935 g/cm³[4]	Standard physical characteristic of the medium.
Setting Time	~20 minutes at room temperature[1][5]	~20 minutes at room temperature	Allows for rapid processing and archiving of slides.
Storage Temperature	15°C to 25°C[7][8]	15°C to 25°C	Ensures stability and prevents solvent evaporation.
Primary Solvent	Xylene[1]	Toluene[4]	Dictates the required clearing agent for the specimen.

Experimental Protocol

This protocol outlines the standard procedure for mounting dehydrated biological specimens on microscope slides using **Entellan**.

Materials and Equipment

- **Entellan**™ mounting medium
- Stained and processed microscope slides

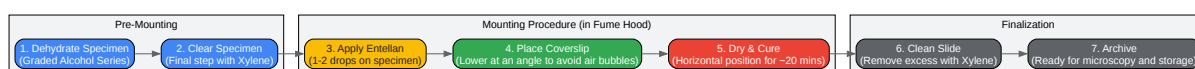
- Coverslips (appropriate size for the specimen)
- Dropper or glass rod
- Fume hood or well-ventilated workspace
- Xylene (for clearing and cleaning)
- Lint-free wipes or cloth
- Personal Protective Equipment (PPE): gloves, safety glasses, lab coat

Step-by-Step Methodology

- Specimen Preparation:
 - Ensure the stained specimen on the microscope slide is completely dehydrated through a graded series of alcohol baths (e.g., 70%, 95%, 100% ethanol).[\[5\]](#)[\[9\]](#)
 - Following dehydration, clear the specimen using an appropriate intermedium. It is strongly recommended to use xylene as the final clearing agent to ensure compatibility with the mounting medium and prevent turbidity.[\[1\]](#)
- Work Environment Setup:
 - Perform all steps in a fume hood or a well-ventilated area to minimize inhalation of solvent fumes.[\[1\]](#)[\[5\]](#)
 - Place the microscope slide with the cleared specimen on a flat, level surface.
- Application of **Entellan**:
 - Uncap the **Entellan** bottle and apply one or two drops directly onto the specimen.[\[1\]](#) The volume should be sufficient to fill the area under the coverslip without creating excessive overflow.[\[5\]](#)
 - Recap the **Entellan** bottle immediately after use to prevent the solvent from evaporating, which can cause the medium to become too viscous.[\[1\]](#)

- Coverslip Placement:
 - Holding a clean coverslip at a 45-degree angle, touch one edge to the slide next to the drop of **Entellan**.
 - Slowly and gently lower the coverslip onto the slide, allowing the **Entellan** to spread evenly and displace the air. This technique helps to prevent the formation of air bubbles.[5]
- Drying and Curing:
 - Leave the slide in a horizontal position at room temperature (20°C) for approximately 20-30 minutes to allow the medium to set.[1][5]
- Cleaning and Archiving:
 - Once the medium has hardened, any excess **Entellan** can be carefully removed from the edges of the coverslip using a lint-free cloth or wipe lightly moistened with xylene.[1]
 - The prepared slide is now ready for microscopic examination and long-term storage.

Workflow Diagram



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Caption: Workflow for permanent mounting of microscope slides using **Entellan**.

Safety Precautions

Entellan and its solvents (xylene/toluene) are hazardous materials. Always adhere to laboratory safety guidelines.

- Flammability: **Entellan** is a flammable liquid. Keep it away from heat, sparks, and open flames.[8]
- Inhalation: Vapors may cause drowsiness or dizziness. Always work in a fume hood or ensure adequate ventilation.[7][8]
- Contact: Causes skin irritation. Avoid contact with skin and eyes. In case of contact, wash the affected area with plenty of water.[7][8]
- Handling: Do not handle until all safety precautions have been read and understood.[8]
- Storage: Store the container tightly closed in a well-ventilated place at the recommended temperature (15-25°C).[8]
- SDS: Always consult the product's Material Safety Data Sheet (MSDS) for complete safety information before use.[10][11]

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